

# Technical Safety & Handling Guide: 4,5,6-Trimethyl-pyrimidine-2-thiol

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## Compound of Interest

Compound Name: 4,5,6-Trimethyl-pyrimidine-2-thiol

CAS No.: 17697-92-6

Cat. No.: B095379

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CAS No: 17697-92-6 | Formula: C<sub>7</sub>H<sub>10</sub>N<sub>2</sub>S | MW: 154.23 g/mol

## Executive Summary & Application Scope

This technical guide provides a rigorous safety and operational framework for handling **4,5,6-Trimethyl-pyrimidine-2-thiol**. Unlike generic Safety Data Sheets (SDS), this document integrates regulatory hazard data with practical laboratory workflows, specifically addressing the compound's susceptibility to oxidative degradation and its characteristic organosulfur odor profile.

### Primary Applications:

- **Pharmaceutical Synthesis:** A core heterocyclic building block for functionalizing pyrimidine scaffolds in drug discovery (e.g., potential antiviral or antimetabolite analogs).
- **Coordination Chemistry:** Acts as an N,S-donor ligand for transition metals.
- **Surface Chemistry:** Self-Assembled Monolayers (SAMs) on gold/metal surfaces due to the thiol moiety.

## Physicochemical Characterization

Accurate characterization is the first line of safety. The thiol tautomerism (thione-thiol equilibrium) dictates its reactivity and solubility.

Property	Specification	Operational Implication
Physical State	Solid (Powder/Crystalline)	Dust generation risk; requires anti-static weighing procedures.
Color	White to Pale Yellow	Darkening indicates oxidation to disulfide (impurity).
Solubility	DMSO, Methanol, Ethanol	Poor water solubility. Use degassed organic solvents to prevent oxidation.
Storage	2–8°C, Inert Atmosphere	Critical: Air sensitive. Store under Argon/Nitrogen to inhibit disulfide dimerization.
Odor	Characteristic Stench (Thiol)	Low odor threshold; requires dedicated fume hood and bleach traps.

## Hazard Assessment & Toxicology (GHS)

Signal Word:WARNING

## GHS Classifications & Mechanistic Risks

Hazard Code	Statement	Mechanistic Insight
H302	Harmful if swallowed	Pyrimidine antimetabolites can interfere with DNA/RNA synthesis pathways.
H312	Harmful in contact with skin	Lipophilic thiols penetrate the stratum corneum; potential for systemic toxicity.
H332	Harmful if inhaled	Mucosal absorption is rapid; thiol vapors cause respiratory irritation and olfactory fatigue.
H315/H319	Skin/Eye Irritation	Acidic nature of the -SH proton (pKa ~7-8) causes local tissue irritation.

## The "Thiol" Factor: Olfactory Fatigue

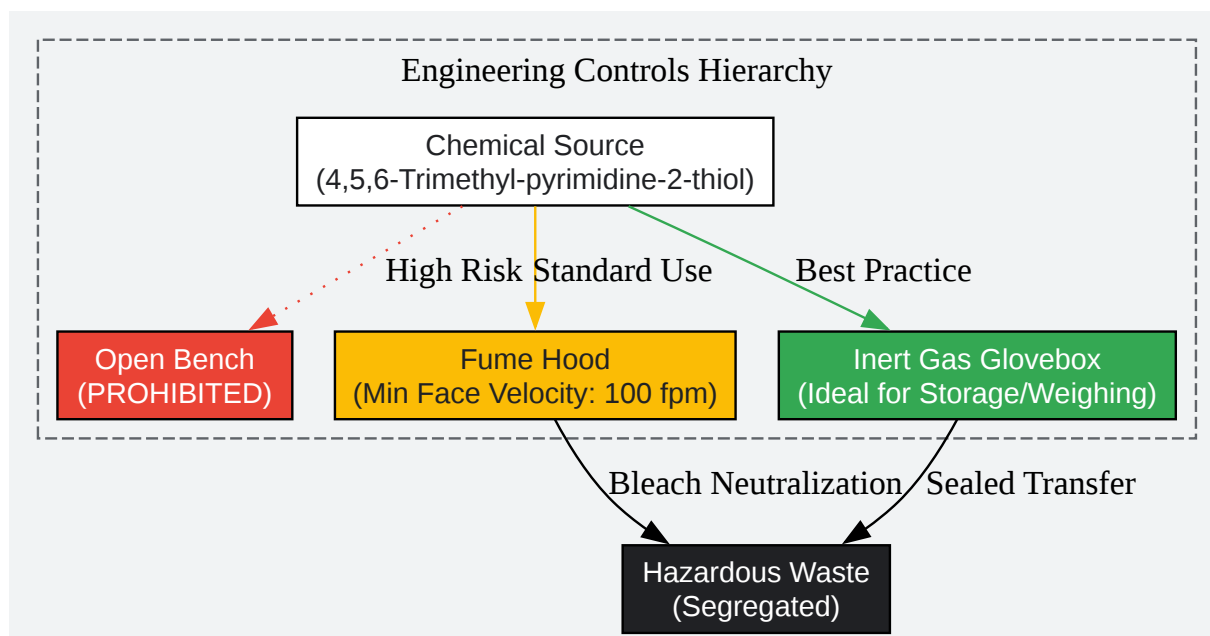
Warning: Like many organosulfur compounds, this chemical can cause olfactory fatigue (temporary loss of smell) after prolonged exposure. Do not rely on odor intensity as an indicator of concentration.

## Operational Safety & Handling Protocols

Standard Operating Procedure (SOP) Design

## Engineering Controls: The Containment Hierarchy

Handling must occur in a Class II Fume Hood or Glovebox.



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Figure 1: Engineering control hierarchy emphasizing containment to prevent odor release and exposure.

## Protocol: Odor Control & Waste Neutralization

Thiols require active neutralization. Do not dispose of directly into organic waste streams without pretreatment if the odor is potent.

- Preparation: Prepare a 10% Sodium Hypochlorite (Bleach) solution.
- Glassware Treatment: Immediately submerge all spatulas, flasks, and weigh boats in the bleach bath.
  - Mechanism:  
(Oxidation to less odorous disulfide).
  - Further Oxidation: Stronger oxidation converts disulfides to sulfonates (odorless).
- Soak Time: Allow 24 hours for full oxidation before washing with soap/water.

## Experimental Workflow: Synthesis & Usage

To maintain scientific integrity (purity) and safety, follow this "Inert-to-Quench" workflow.

### Solubilization & Reaction Setup

- **Solvent Choice:** Use anhydrous, degassed solvents (DMSO, DMF, or MeOH). Dissolved oxygen rapidly converts the thiol to the disulfide dimer (2,2'-disulfanediyldis(4,5,6-trimethylpyrimidine)), altering stoichiometry.
- **Base Handling:** If deprotonating (forming the thiolate), add base (e.g., NaH, K<sub>2</sub>CO<sub>3</sub>) slowly at 0°C. The thiolate anion is a more aggressive nucleophile and skin irritant than the neutral thiol.

### Storage Lifecycle Diagram



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Figure 2: Lifecycle management ensuring compound integrity and safe disposal.

## Emergency Response Protocols

### Accidental Release (Spill)

- **Evacuate:** If spill is >1g outside a hood, evacuate the lab due to odor/inhalation risk.
- **PPE:** Wear double nitrile gloves, lab coat, and a half-mask respirator with Organic Vapor/Acid Gas cartridges (yellow/magenta).
- **Neutralize:** Cover spill with absorbent pads soaked in 10% Bleach. Let sit for 20 minutes.
- **Cleanup:** Collect pads into a wide-mouth jar, seal, and label as "Thiol Waste + Bleach."

## First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[1][2] Do not use neutralizing eye drops.
- Skin Contact: Wash with soap and water.[1][2][3] Note: Thiol odors can cling to skin. A wash with a weak slurry of baking soda can help neutralize the odor, but soap is primary for removal.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only).

## References

- University of Washington, DEHS. (n.d.). Stench Chemicals (Thiols) Standard Operating Procedure. Retrieved from [\[Link\]](#)
- PubChem. (2025).[4] Compound Summary: Pyrimidine-2-thiol derivatives. Retrieved from [\[Link\]](#)

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## Sources

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